

p-Decyloxyphenol molecular weight and formula

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Compound of Interest

Compound Name: *p-Decyloxyphenol*

Cat. No.: B1306926

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In-depth Technical Guide on p-Decyloxyphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental physicochemical properties of **p-Decyloxyphenol**, a compound of interest in various research and development applications.

Physicochemical Data

The core molecular attributes of **p-Decyloxyphenol** are summarized in the table below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₆ O ₂	PubChem[1]
Molecular Weight	250.38 g/mol	PubChem[1], ChemicalBook[2]
CAS Number	35108-00-0	ChemicalBook[2][3]

Logical Relationship of Molecular Properties

The chemical formula of a compound directly determines its molecular weight. The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula.

Molecular Formula (C16H26O2)

Determines

Molecular Weight (250.38 g/mol)

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References

- 1. p-Decyloxyphenol | C16H26O2 | CID 3631390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 35108-00-0 CAS MSDS (p-Decyloxyphenol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. p-Decyloxyphenol CAS#: 35108-00-0 [m.chemicalbook.com]
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